

Introduction: The Versatility of a Core Phenolic Building Block

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Compound of Interest

Compound Name: 2-Allylphenol

CAS No.: 1745-81-9

Cat. No.: B1664045

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2-Allylphenol (CAS No. 1745-81-9) is a pivotal organic intermediate characterized by a phenol ring substituted with an allyl group at the ortho position. This unique arrangement of a nucleophilic aromatic ring, an acidic hydroxyl group, and a reactive alkene functionality makes it a highly versatile and valuable building block in modern organic synthesis. Its utility spans a wide range of applications, from the creation of high-performance polymers and resins to the intricate synthesis of pharmaceuticals and fine chemicals.^{[1][2]} This guide offers a comprehensive exploration of **2-Allylphenol**'s chemical properties, structure, synthesis, and reactivity, providing the in-depth knowledge required for its effective application in research and development.

Molecular Structure and Identification

The fundamental identity of **2-Allylphenol** is defined by its specific arrangement of atoms and functional groups, which dictates its chemical behavior.

- IUPAC Name: 2-(prop-2-en-1-yl)phenol^[3]
- Synonyms: o-Allylphenol, Phenol, 2-(2-propenyl)-^{[3][4]}
- CAS Number: 1745-81-9^[3]
- Molecular Formula: C₉H₁₀O^[5]

- Molecular Weight: 134.18 g/mol

Caption: Molecular Structure of **2-Allylphenol** (C₉H₁₀O).

Physicochemical and Safety Data

A thorough understanding of a compound's physical properties and safety profile is paramount for its handling and application in experimental settings.

Property	Value	Reference(s)
Appearance	Colorless to pale yellow clear liquid	[3][5]
Melting Point	-6 to -5 °C	[3][6]
Boiling Point	220 °C (lit.)	[6]
Density	1.028 g/mL at 25 °C (lit.)	[6]
Refractive Index (n ₂₀ /D)	1.546 (lit.)	
Solubility in Water	7 g/L at 20 °C	[6]
Solubility (Other)	Soluble in alcohol, chloroform, ether	[7]
pKa	10.28 at 25 °C	[6]
Flash Point	88 °C (190.4 °F) - closed cup	[3]
LogP (o/w)	2.12 - 2.44	[3][8]
Hazard Classification	Corrosive; Harmful in contact with skin and if swallowed	[3][7]

Synthesis: A Tale of Two Reactions

The predominant industrial synthesis of **2-Allylphenol** is an elegant two-step process that leverages two classic named reactions: the Williamson Ether Synthesis and the Claisen Rearrangement.[9][10] This method is favored due to its high yield and reliability.

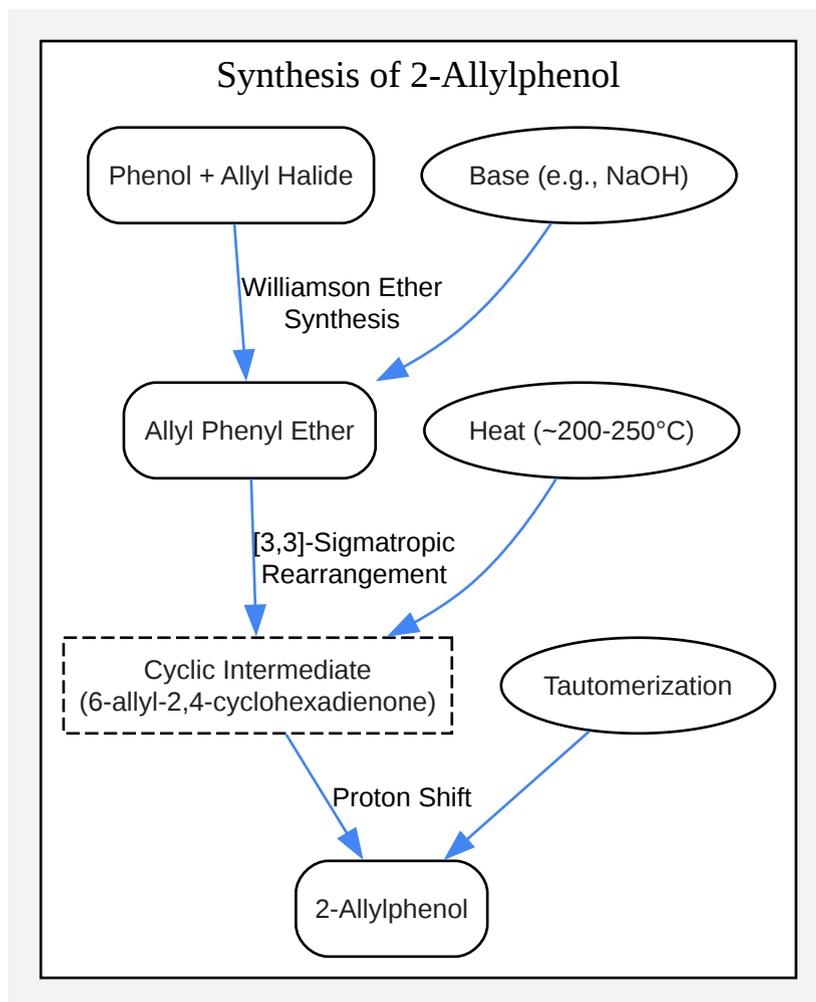
Step 1: Williamson Ether Synthesis of Allyl Phenyl Ether

The synthesis begins with the O-allylation of phenol. This is a nucleophilic substitution reaction where the phenoxide ion, formed by deprotonating phenol with a base, attacks an allyl halide.

- Causality: Phenol itself is not nucleophilic enough to displace a halide. Conversion to the more nucleophilic phenoxide ion using a base like sodium hydroxide (NaOH) is essential for the reaction to proceed efficiently.

Step 2: Thermal[4][4]-Sigmatropic Claisen Rearrangement

The intermediate, allyl phenyl ether, undergoes a thermal intramolecular rearrangement to yield the final product, **2-Allylphenol**. This is a concerted, pericyclic reaction where bond formation and cleavage occur simultaneously through a cyclic six-membered transition state.^{[11][12]} The reaction is highly regioselective, exclusively forming the ortho-substituted product when the ortho positions are unsubstituted.



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Caption: Key steps in the industrial synthesis of **2-Allylphenol**.

Experimental Protocol: Two-Step Synthesis

The following protocol is a representative industrial process.[10]

- **Formation of Sodium Phenoxide:** To a suitable reaction vessel, charge 8.0 moles of phenol dissolved in isopropanol. Add a solution of 8.0 moles of sodium hydroxide in water. The reaction to form sodium phenoxide occurs in situ.
- **Williamson Ether Synthesis:** To the phenoxide solution, add 9.6 moles of allyl chloride. Heat the mixture to approximately 70°C under a slight nitrogen pressure for about 5 hours until the formation of allyl phenyl ether is complete.

- **Workup and Purification of Intermediate:** Cool the reaction mixture to room temperature. Add a non-polar solvent like toluene. Perform an azeotropic distillation to remove water, isopropanol, and unreacted allyl chloride, leaving substantially pure allyl phenyl ether.[9][10]
- **Claisen Rearrangement:** Heat the purified allyl phenyl ether to 200-250°C. The thermal rearrangement proceeds over several hours to yield **2-Allylphenol**. [12]
- **Final Purification:** The resulting **2-Allylphenol** can be purified by vacuum distillation to achieve high purity (>98%).

Alternative Synthesis Routes

While the two-step process is common, other methods exist:

- **Direct Allylation of Phenol:** Reacting phenol with allyl alcohol in the presence of an acidic catalyst.[2]
- **Catalytic Addition:** Reacting benzene and propylene under high temperature and pressure with a suitable catalyst.[2]

Reactivity and Spectroscopic Profile

The dual functionality of **2-Allylphenol** provides two distinct centers for chemical modification, making it a powerful synthetic intermediate.

Reactivity of the Phenolic -OH Group

The hydroxyl group is acidic ($pK_a \approx 10.28$) and can be deprotonated to form a phenoxide. This allows for:

- **Etherification:** Reaction with alkyl halides to form ethers.
- **Esterification:** Reaction with acyl chlorides or anhydrides to form esters.
- **Antioxidant Activity:** The phenolic proton can be abstracted by free radicals, making it an effective antioxidant.[4]

Reactivity of the Allyl Group

The terminal double bond of the allyl group is susceptible to a variety of electrophilic addition and polymerization reactions:

- Hydrogenation: Reduction to a propyl group.
- Halogenation: Addition of halogens across the double bond.
- Polymerization: The allyl group can act as a monomer or a cross-linking site in the synthesis of polymers, such as phenolic and polyester resins.[1][9]

Spectroscopic Characterization

- ¹H NMR: The proton NMR spectrum is highly characteristic. It shows distinct signals for the aromatic protons (typically in the 6.7-7.2 ppm range), a multiplet for the vinyl proton (-CH=), a doublet for the terminal vinyl protons (=CH₂), a doublet for the benzylic protons (-CH₂-), and a broad singlet for the phenolic hydroxyl proton (-OH), whose chemical shift is concentration-dependent.
- Mass Spectrometry: The electron ionization mass spectrum shows a prominent molecular ion peak (M⁺) at m/z = 134.[13][14]

Applications in Drug Development and Materials Science

The versatile chemical nature of **2-Allylphenol** makes it an attractive starting material for a multitude of high-value products.[1]

- Pharmaceutical Intermediate: **2-Allylphenol** is a crucial precursor in the synthesis of various active pharmaceutical ingredients (APIs). It serves as an intermediate in the synthesis of metabolites for the nonsteroidal anti-inflammatory drug (NSAID) Diclofenac.[6] It is also a building block for drugs like the beta-blocker Alprenolol.[9] Its inherent biological activities, including antifungal and anti-inflammatory properties, make it a target for the development of new therapeutic agents.[2][6]
- Polymer Chemistry: It is widely used as a monomer and cross-linking agent. In phenolic and polyester resins, the allyl group allows for vulcanization, which enhances thermal stability

and mechanical strength.[1][9] It is also used to improve the heat resistance and strength of epoxy resins and polyurethanes.[2]

- Fine and Specialty Chemicals: Its structure is a foundation for synthesizing fragrances, dyes, and pesticides.[2] It is also used in daily chemical products like detergents and skincare items.[2][9]

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